

Pregnanetriol-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Pregnanetriol-d4**, its role in analytical methodologies, and its relevance in the context of steroid metabolism. This document is intended to serve as a core resource for professionals in research and drug development.

Core Physical and Chemical Properties

Pregnanetriol-d4 is the deuterated form of pregnanetriol, a significant metabolite of 17-hydroxyprogesterone. The strategic incorporation of four deuterium atoms makes it an ideal internal standard for mass spectrometry-based quantification of endogenous pregnanetriol, as it is chemically almost identical to the analyte but mass-shifted, allowing for precise and accurate measurement.

Table 1: Physical and Chemical Properties of Pregnanetriol-d4



Property	Value	Source(s)
Systematic Name	(3α,5β)-Pregnane-20,21,21,21- d4-3,17,20-triol	[1]
Molecular Formula	C21H32D4O3	[2][3]
Molecular Weight	~340.53 g/mol	[2][3]
Appearance	White to off-white solid	_
Solubility	Limited water solubility in its non-conjugated form. Enhanced solubility when conjugated (e.g., as a glucuronide). Soluble in methanol.	
Storage Conditions	-20°C, protect from light.	- -
Purity	Typically >95% (HPLC)	-

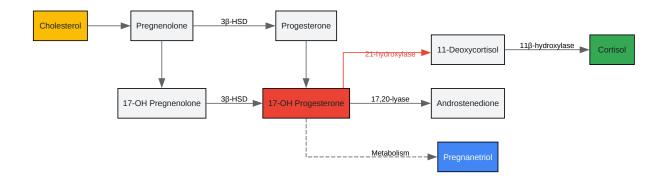
Note: Specific melting and boiling points for **Pregnanetriol-d4** are not readily available in the literature, which is common for complex deuterated steroids primarily used as analytical standards.

Role in Steroid Metabolism

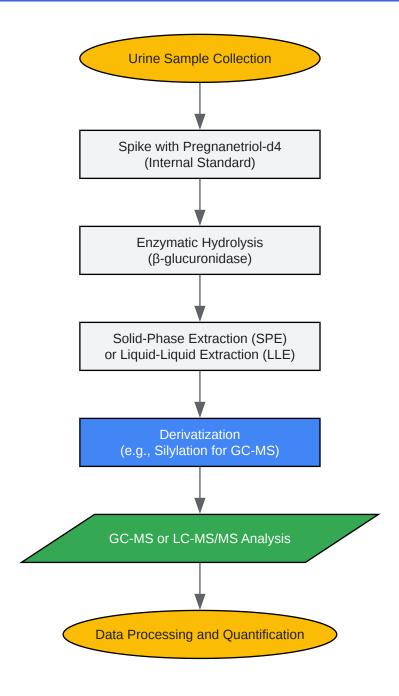
Pregnanetriol is a downstream metabolite in the steroidogenesis pathway. Its precursor, 17-hydroxyprogesterone, is a crucial intermediate in the synthesis of cortisol. In certain enzymatic deficiencies, most notably 21-hydroxylase deficiency which is the primary cause of congenital adrenal hyperplasia (CAH), the conversion of 17-hydroxyprogesterone to 11-deoxycortisol is impaired. This leads to an accumulation of 17-hydroxyprogesterone, which is then shunted towards the production of androgens and pregnanetriol. Consequently, elevated levels of urinary pregnanetriol are a key biomarker for diagnosing and monitoring CAH.

The following diagram illustrates the simplified steroidogenesis pathway, highlighting the position of pregnanetriol formation.









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- To cite this document: BenchChem. [Pregnanetriol-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12430390#pregnanetriol-d4-physical-and-chemical-properties]

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